

Introduction: The Significance of Isotopic Labeling in Modern Analytics

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Compound of Interest

Compound Name: 1-Methyl-2-pyrrolidinone-d3

CAS No.: 933-86-8

Cat. No.: B587800

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1-Methyl-2-pyrrolidinone (NMP) is a versatile aprotic solvent with a high dissolving capacity, making it indispensable across various industries, from petrochemical processing to pharmaceutical formulations.^{[1][2]} In the highly precise world of drug development and scientific research, the ability to accurately quantify and trace compounds is paramount. This necessity has led to the widespread adoption of isotopically labeled analogues, such as **1-Methyl-2-pyrrolidinone-d3 (NMP-d3)**.

This guide provides a detailed exploration of the molecular weight of NMP-d3, moving beyond a simple numerical value to discuss the underlying principles of its determination, analytical verification, and critical applications. As a stable isotope-labeled compound, NMP-d3 serves as an invaluable tool, primarily as an internal standard for quantitative analysis by mass spectrometry, allowing researchers to achieve high levels of accuracy and precision in complex biological matrices.^[3] We will delve into the foundational chemistry, the definitive analytical techniques for characterization, and the practical workflows where NMP-d3 is applied.

Part 1: Foundational Chemical and Physical Properties

A thorough understanding of the deuterated analogue begins with a firm grasp of the parent compound. The substitution of hydrogen with deuterium fundamentally alters the mass, a change that is the very basis of its utility.

The Parent Compound: 1-Methyl-2-pyrrolidinone (NMP)

NMP is a five-membered lactam with a chemical structure that imparts a unique combination of properties, including a high boiling point, miscibility with water, and broad solvency.^[1] These characteristics have established its role as a powerful solvent in organic synthesis and pharmaceutical preparations.^{[2][4]}

Property	Value	Source(s)
IUPAC Name	1-methylpyrrolidin-2-one	^[5]
Molecular Formula	C ₅ H ₉ NO	^{[1][5]}
Average Molecular Weight	99.13 g/mol	^{[5][6]}
Monoisotopic Mass	99.06841 Da	^[5]
CAS Number	872-50-4	^{[5][7]}
Physical Form	Clear, colorless liquid	^[5]
Density	1.028 g/cm ³	^[1]
Boiling Point	202 to 204 °C	^[1]

The Deuterated Analogue: 1-Methyl-2-pyrrolidinone-d3 (NMP-d3)

In NMP-d3, the three hydrogen atoms on the N-methyl group are replaced by deuterium (²H or D), a stable, non-radioactive isotope of hydrogen. This substitution is precise and has a minimal effect on the compound's chemical properties, allowing it to behave nearly identically to the parent compound during chromatographic separation and sample preparation. Its increased mass, however, makes it easily distinguishable by a mass spectrometer.

Property	Value	Source(s)
Analyte Name	1-Methyl-2-pyrrolidinone-d3	[8]
Molecular Formula	C ₅ H ₆ D ₃ NO	[8][9]
Average Molecular Weight	102.15 g/mol	[8][9]
CAS Number	933-86-8	[8][9]
Isotopic Label	Deuterium	[8]

The Basis of Molecular Weight: A Theoretical Calculation

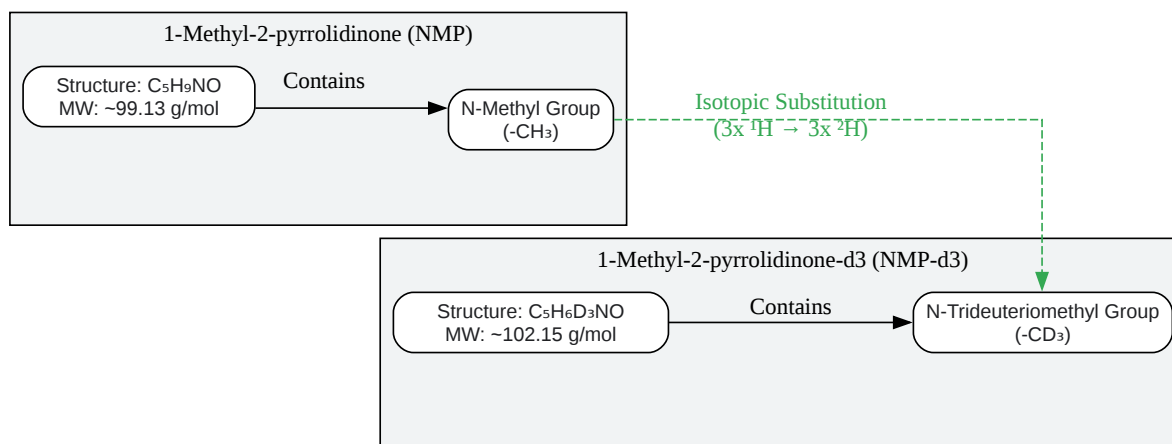
The molecular weight of NMP-d3 is a direct result of substituting three protium (¹H) atoms with three deuterium (²H) atoms. The causality is straightforward: the nucleus of a deuterium atom contains one proton and one neutron, making it approximately twice as heavy as a protium atom, which has only a proton.

Calculation Steps:

- Mass of Parent NMP (C₅H₉NO):
 - (5 x C) + (9 x H) + (1 x N) + (1 x O)
 - (5 x 12.011) + (9 x 1.008) + (1 x 14.007) + (1 x 15.999) = 99.134 g/mol
- Mass Change due to Isotopic Substitution:
 - Mass of 3 Deuterium atoms: 3 x 2.014 = 6.042 u
 - Mass of 3 Hydrogen atoms: 3 x 1.008 = 3.024 u
 - Net Mass Increase: 6.042 - 3.024 = +3.018 u
- Calculated Mass of NMP-d3 (C₅H₆D₃NO):
 - Mass of NMP + Net Mass Increase

- $99.134 + 3.018 = 102.152 \text{ g/mol}$

This calculated value aligns perfectly with the experimentally cited molecular weight.[8][9]



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Caption: Structural relationship between NMP and its deuterated analogue, NMP-d3.

Part 2: Analytical Verification and Quality Control

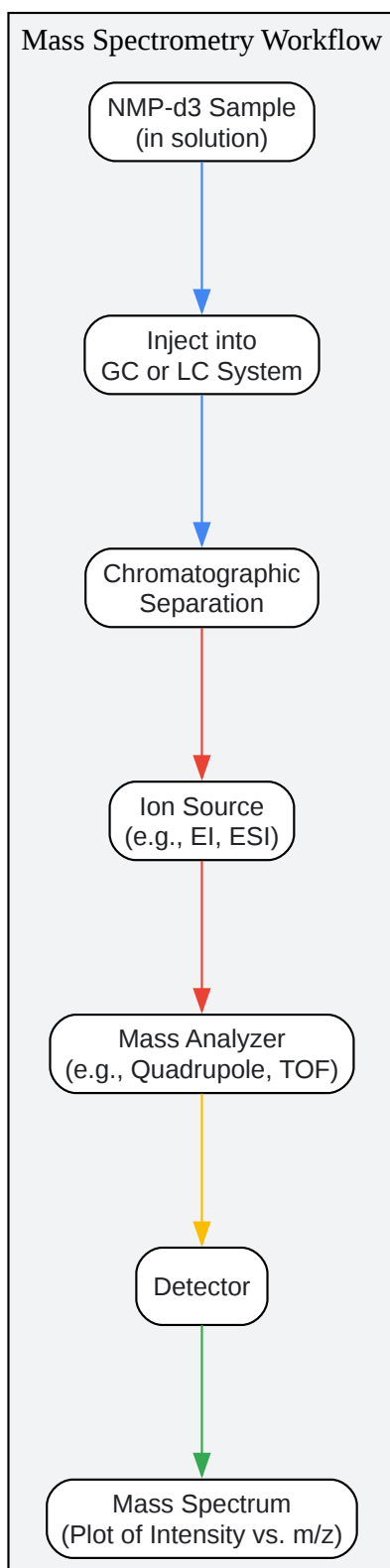
While the theoretical molecular weight is foundational, its empirical verification is a cornerstone of scientific integrity. Mass spectrometry (MS) is the definitive technique for confirming the molecular weight and assessing the isotopic purity of NMP-d3.

Definitive Identification by Mass Spectrometry

Mass spectrometry measures the mass-to-charge ratio (m/z) of ions. For NMP-d3, this technique provides a self-validating system. When analyzed, the compound is ionized, typically forming a molecular ion $[\text{M}+\text{H}]^+$ or $[\text{M}]^+\bullet$. The m/z value of this ion directly corresponds to the compound's molecular mass.

- Expected NMP Molecular Ion: $m/z \approx 99$
- Expected NMP-d3 Molecular Ion: $m/z \approx 102$

The observation of a predominant signal at m/z 102 provides unequivocal evidence for the successful incorporation of three deuterium atoms.



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Caption: Conceptual workflow for the analysis of NMP-d3 by mass spectrometry.

Experimental Protocol: GC-MS for Identity and Purity Confirmation

This protocol describes a standard method for verifying the molecular weight and estimating the isotopic purity of a commercial NMP-d3 sample. The inclusion of a non-labeled NMP standard serves as a crucial control.

Objective: To confirm the identity and isotopic distribution of **1-Methyl-2-pyrrolidinone-d3** using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- **1-Methyl-2-pyrrolidinone-d3** ($\geq 98\%$ isotopic purity)
- 1-Methyl-2-pyrrolidinone (NMP) standard ($\geq 99.5\%$ chemical purity)
- Methanol, HPLC grade or higher
- Autosampler vials with caps
- GC-MS system with an Electron Ionization (EI) source

Methodology:

- Standard Preparation:
 - Prepare a 100 $\mu\text{g/mL}$ stock solution of NMP in methanol.
 - Prepare a 100 $\mu\text{g/mL}$ stock solution of NMP-d3 in methanol.
 - Create a working solution by combining equal volumes of both stock solutions.
- GC-MS Instrument Parameters (Typical):
 - GC Column: DB-5ms, 30 m x 0.25 mm, 0.25 μm film thickness (or equivalent)
 - Injection Volume: 1 μL

- Inlet Temperature: 250 °C
- Carrier Gas: Helium, constant flow of 1.0 mL/min
- Oven Program: Initial 50 °C for 1 min, ramp at 20 °C/min to 250 °C, hold for 2 min.
- MS Transfer Line Temp: 280 °C
- Ion Source: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-150
- Data Acquisition and Analysis:
 - Inject the combined working solution.
 - Identify the chromatographic peak for NMP/NMP-d3 (they will co-elute).
 - Extract the mass spectrum for this peak.
 - Verification Criteria: The spectrum must show two primary molecular ions: a base peak or significant ion at m/z 99 corresponding to NMP, and a prominent ion at m/z 102 corresponding to NMP-d3.
 - Isotopic Purity Assessment: Examine the ion cluster around m/z 102. The relative intensity of the signal at m/z 102 compared to any signals at m/z 101, 100, or 99 within the NMP-d3 contribution provides a qualitative measure of isotopic purity.

Analyte	Expected Molecular Ion (m/z)	Key Fragment Ions (m/z)
NMP (d0)	99	98, 44, 42
NMP-d3	102	101, 44, 42

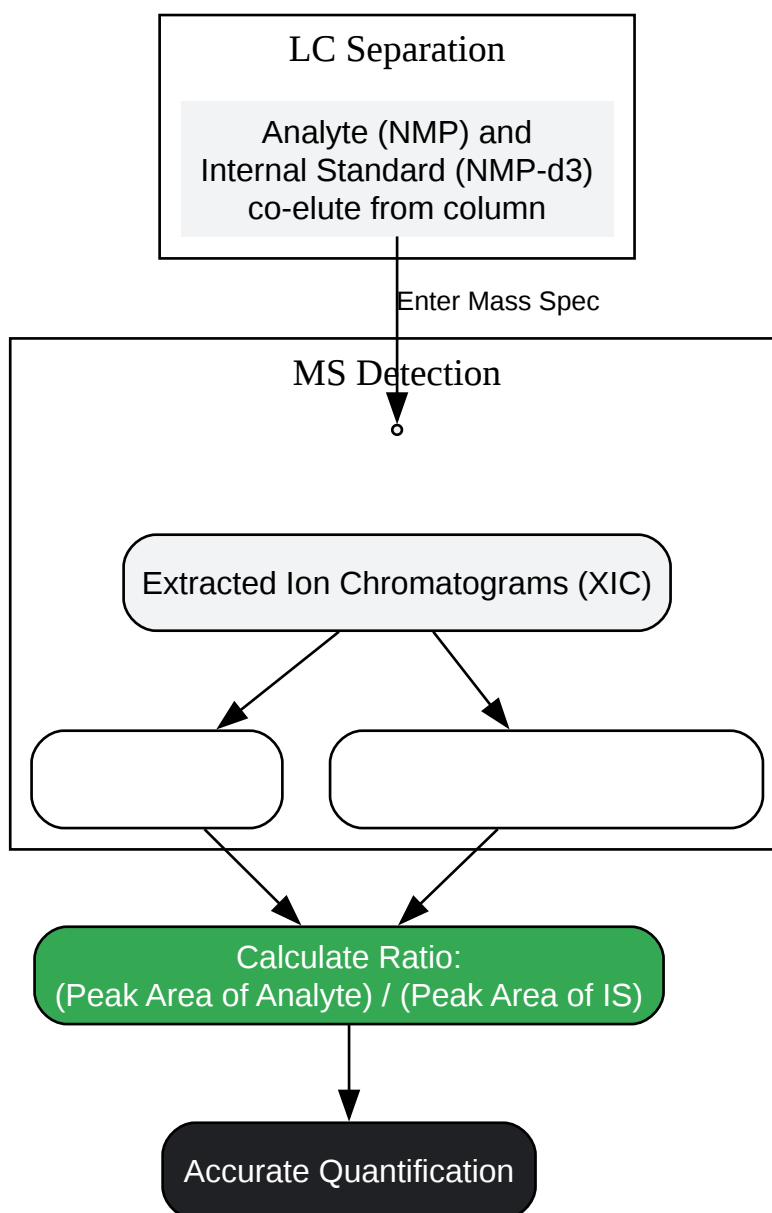
Part 3: The Application-Driven Importance of NMP-d3

The precise mass difference between NMP-d3 and its unlabeled counterpart is not merely a chemical curiosity; it is the feature that makes it a powerful tool in quantitative bioanalysis.

The Gold Standard: NMP-d3 as an Internal Standard

In Liquid Chromatography-Mass Spectrometry (LC-MS) assays, which are common in drug metabolism and pharmacokinetic studies, variability can arise from sample extraction, matrix effects, and instrument response. A stable isotope-labeled internal standard (SIL-IS) like NMP-d3 is the ideal solution to correct for this variability.

The Principle: A known amount of NMP-d3 is added to every sample at the beginning of the workflow. Because its chemical properties are nearly identical to the unlabeled NMP (the analyte), it experiences the same losses during extraction and the same ionization suppression or enhancement in the MS source. The analyte's concentration is determined by the ratio of its MS signal to that of the known quantity of the SIL-IS, providing a highly accurate and precise measurement.



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